

Technical Whitepaper: Ethyl 3-[(2-furylmethyl)amino]propanoate (CAS 175203-83-5)

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Compound of Interest

Compound Name: *Ethyl 3-[(2-furylmethyl)amino]propanoate*

Cat. No.: B062979

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-[(2-furylmethyl)amino]propanoate, bearing the CAS number 175203-83-5, is a secondary amine derivative incorporating a furan moiety. This document provides a technical overview of this compound, compiling available data on its physicochemical properties, a proposed synthesis methodology, and a discussion of the potential biological significance of furan-containing molecules in the context of drug discovery. Due to the limited availability of specific experimental data in peer-reviewed literature for this exact compound, this guide synthesizes information from general chemical principles and data on structurally related compounds.

Chemical Identity and Physicochemical Properties

Ethyl 3-[(2-furylmethyl)amino]propanoate is characterized by an ethyl propanoate backbone with a furfuryl group attached to the amino nitrogen. This structure suggests potential for hydrogen bonding and interactions with biological targets.

Table 1: Physicochemical Properties of **Ethyl 3-[(2-furylmethyl)amino]propanoate**

Property	Value	Source
CAS Number	175203-83-5	Sigma-Aldrich
Molecular Formula	C ₁₀ H ₁₅ NO ₃	Sigma-Aldrich
Molecular Weight	197.23 g/mol	Sigma-Aldrich
IUPAC Name	Ethyl 3-[(furan-2-ylmethyl)amino]propanoate	PubChem
Synonyms	Ethyl 3-(furfurylamino)propionate	Various Suppliers
Canonical SMILES	CCOC(=O)CCNCC1=CC=CO1	PubChem
InChI Key	CUWYCUOEHDOVAJ-UHFFFAOYSA-N	PubChem

Note: Experimental data on properties such as melting point, boiling point, and solubility for this specific compound are not readily available in published literature. The data presented is based on information from chemical suppliers and databases.

Proposed Synthesis Methodology

A definitive, peer-reviewed synthesis protocol for **Ethyl 3-[(2-furylmethyl)amino]propanoate** is not currently available. However, based on established organic chemistry principles for the formation of β -amino esters, a plausible and efficient route is the aza-Michael addition of furfurylamine to ethyl acrylate.^{[1][2]} This reaction is a conjugate addition of an amine to an α,β -unsaturated carbonyl compound.

General Experimental Protocol

Reaction Scheme:

Materials:

- Furfurylamine
- Ethyl acrylate^[3]

- A suitable solvent (e.g., ethanol, methanol, or solvent-free conditions)
- Optional: A catalyst to promote the reaction (e.g., a Lewis acid or a Brønsted acid)

Procedure:

- To a reaction vessel, add furfurylamine.
- Slowly add ethyl acrylate to the furfurylamine. A slight excess of the amine can be used to ensure complete consumption of the acrylate.
- The reaction can be stirred at room temperature or gently heated to increase the reaction rate. Microwave irradiation has also been shown to effectively promote Michael additions of amines to acrylates, significantly reducing reaction times.[\[2\]](#)
- The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, the excess amine and solvent (if used) can be removed under reduced pressure.
- The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **Ethyl 3-[(2-furylmethyl)amino]propanoate**.

Note: This is a generalized protocol. Optimization of reaction conditions, including temperature, reaction time, and the use of a catalyst, would be necessary to achieve high yields and purity.

Potential Biological Significance

While no specific biological activity or signaling pathway has been documented for **Ethyl 3-[(2-furylmethyl)amino]propanoate**, the furan scaffold is a prominent feature in a wide array of biologically active compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The furan ring is considered a "privileged" structure in medicinal chemistry due to its presence in numerous natural products and synthetic drugs.

Furan derivatives have been reported to exhibit a broad spectrum of pharmacological activities, including:

- Antimicrobial (antibacterial and antifungal) activity[\[4\]](#)[\[7\]](#)

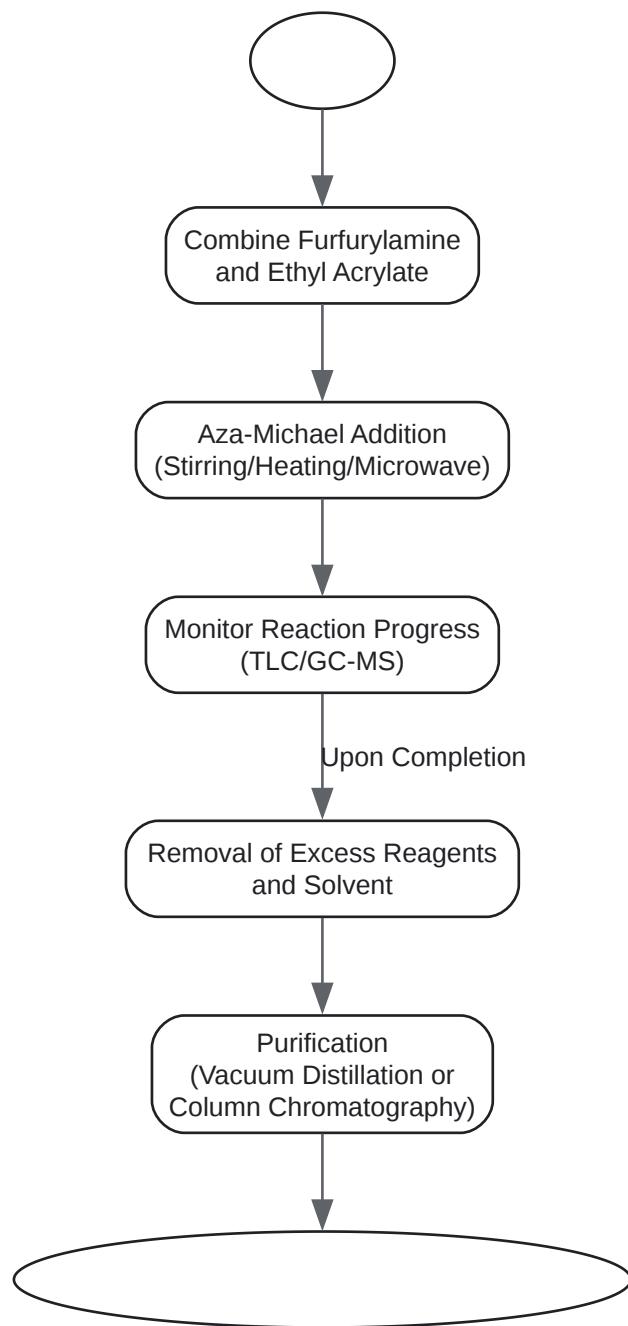
- Anti-inflammatory properties[8]
- Anticancer activity[4]
- Antiviral activity[4]
- Central nervous system effects[5]

The incorporation of the furan moiety in **Ethyl 3-[(2-furylmethyl)amino]propanoate** makes it an interesting candidate for biological screening in various therapeutic areas. The secondary amine and ester functionalities also offer sites for further chemical modification to explore structure-activity relationships.

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the general workflow for the proposed synthesis of **Ethyl 3-[(2-furylmethyl)amino]propanoate**.



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Caption: Proposed workflow for the synthesis of **Ethyl 3-[(2-furylmethyl)amino]propanoate**.

Conclusion

Ethyl 3-[(2-furylmethyl)amino]propanoate is a furan-containing secondary amino ester with potential for further investigation in the fields of medicinal chemistry and drug discovery. While specific experimental data for this compound is limited in the public domain, this technical

guide provides a foundation based on its chemical structure, a proposed synthesis route, and the known biological relevance of the furan scaffold. Further research is warranted to fully characterize its physicochemical properties, optimize its synthesis, and explore its potential biological activities.

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